

Genz-669178: A Novel Antimalarial Candidate Demonstrates Competitive Preclinical Efficacy

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For Immediate Release

Waltham, MA – November 20, 2025 – New preclinical data on **Genz-669178**, a novel inhibitor of Plasmodium falciparum dihydroorotate dehydrogenase (PfDHODH), reveals promising antimalarial activity in murine models. This comparison guide provides an objective analysis of **Genz-669178**'s performance against current standard-of-care drugs, supported by available experimental data, to inform researchers, scientists, and drug development professionals.

Genz-669178 targets a crucial enzyme in the pyrimidine biosynthesis pathway of the malaria parasite, a different mechanism of action compared to frontline artemisinin-based combination therapies (ACTs) and other antimalarials like atovaquone. This novel approach may offer a valuable tool in the fight against emerging drug-resistant malaria strains.

Comparative In Vivo Efficacy

The primary preclinical evaluation of antimalarial candidates often involves the 4-day suppressive test (Peter's test) in mice infected with Plasmodium berghei. This model provides a standardized measure of a drug's ability to inhibit parasite growth. The table below summarizes the available 50% effective dose (ED50) values for **Genz-669178**'s analog, Genz-667348, and key standard-of-care antimalarials in this model.

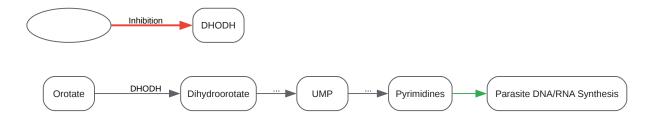


Compound	Target	ED50 (mg/kg/day, oral) in P. berghei Murine Model	Reference Compound
Genz-667348 (analog)	PfDHODH	13–21	N/A
Dihydroartemisinin (DHA)	Heme activation, oxidative stress	~2	Artemether
Atovaquone	Cytochrome bc1 complex	<3 (fully effective dose)	Atovaquone
Chloroquine (Reference)	Heme polymerization	1.5–1.8	N/A

Note: Data is compiled from various preclinical studies and should be interpreted as a comparative overview rather than a direct head-to-head study. DHA is the active metabolite of artemether.

Mechanism of Action Signaling Pathways

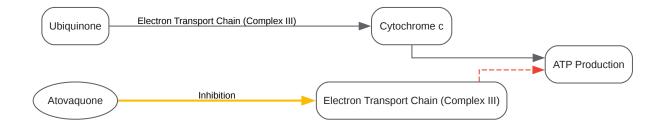
The distinct mechanisms of action of **Genz-669178** and standard-of-care antimalarials are visualized below. These differences are critical for understanding potential synergies and for developing strategies to overcome drug resistance.



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Genz-669178 inhibits the dihydroorotate dehydrogenase (DHODH) enzyme.

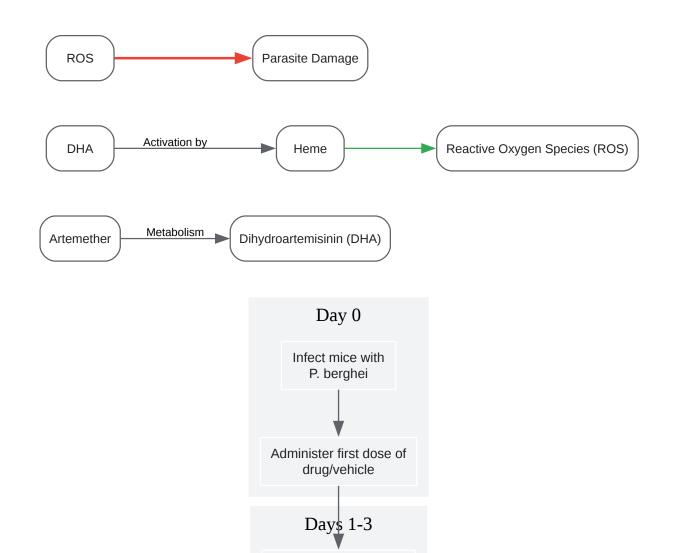




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Atovaquone disrupts the mitochondrial electron transport chain.





Administer daily doses

Day 4

Collect tail blood

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Determine parasitemia



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